

A Technical Guide to the Physicochemical Properties of Methyl Formate

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the boiling point and vapor pressure of **methyl formate** (HCOOCH₃), a volatile organic compound with applications ranging from a solvent in quick-drying finishes to a blowing agent for polyurethane foams.[1][2] The data and methodologies presented are intended to support laboratory research, chemical process design, and safety assessments.

Physicochemical Data Summary

Methyl formate is a colorless liquid known for its ethereal odor, high vapor pressure, and low boiling point.[1][3] Accurate data for these physical properties are critical for handling, storage, and application.

Property	Value	Conditions
Boiling Point	31.5 °C (88.7 °F)	At 101.325 kPa (760 mmHg)
Boiling Point	32 °C (90 °F)	At standard pressure
Boiling Point	32-34 °C	Literature range

Sources:[1][3][4][5]



Temperature	Vapor Pressure (kPa)	Vapor Pressure (mmHg)	Vapor Pressure (psi)
16.1 °C (61 °F)	53.3	400	7.73
20 °C (68 °F)	63.5	476	9.21
20 °C (68 °F)	64.0	480	9.28
55 °C (131 °F)	226.2	1697	32.81

Sources:[1][3][4][6]

Experimental Protocols

The determination of boiling point and vapor pressure requires standardized, reproducible methods to ensure data quality and comparability. The following sections detail the principles behind common experimental protocols for these measurements.

Boiling Point Determination (Ref: ASTM D1120)

The equilibrium boiling point is determined by measuring the temperature of a liquid boiling under equilibrium conditions at atmospheric pressure.[7]

Methodology:

- Apparatus: The setup typically consists of a round-bottom, short-neck glass flask, a watercooled reflux condenser, a calibrated partial immersion thermometer, and a heat source such as an electric heating mantle.[7][8]
- Procedure: A specified volume of the sample (e.g., methyl formate) is placed in the flask
 with boiling chips to ensure smooth boiling.[7] The flask is connected to the reflux condenser,
 and the thermometer is positioned so that the bulb is immersed in the liquid, away from the
 direct heat source.
- Equilibrium Boiling: The sample is heated until it boils and the temperature reading stabilizes. This stable temperature, where the vapor and liquid phases are in equilibrium, is recorded as the boiling point.[7][9]



 Pressure Correction: The observed boiling point is corrected to standard atmospheric pressure (760 mmHg or 101.325 kPa) using established correction factors if the measurement is performed at a different ambient pressure.

Vapor Pressure Determination (Ref: OECD Test Guideline 104 - Static Method)

The static method is a direct technique for measuring the vapor pressure of a liquid or solid in a closed system once equilibrium is established.[10][11]

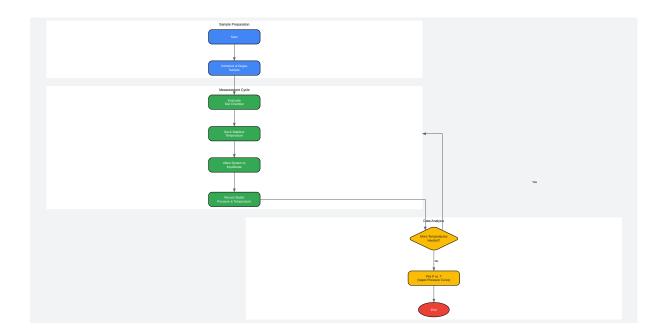
Methodology:

- Apparatus: A constant-temperature sample cell equipped with a pressure transducer and a temperature sensor. The system must be vacuum-tight.
- Procedure:
 - Sample Introduction: A small, degassed sample of the substance is introduced into the
 evacuated sample cell. Degassing, often done by repeated freeze-pump-thaw cycles, is
 crucial to remove dissolved air or other volatile impurities.[10].
 - Equilibration: The cell is brought to a precise, stable temperature. The substance begins to evaporate, and the pressure inside the sealed cell increases.[10]
 - Measurement: The pressure is monitored until it reaches a constant value, indicating that
 the rate of evaporation equals the rate of condensation. This stable pressure is the
 equilibrium vapor pressure of the substance at that specific temperature.[10][12]
- Data Collection: To generate a vapor pressure curve, the procedure is repeated at several
 different temperatures.[11][13] For regulatory purposes, measurements at a minimum of two
 or three temperatures, typically between 0 and 50°C, are recommended to verify the linearity
 of the vapor pressure curve.[11][14]

Visualized Workflow: Static Vapor Pressure Measurement



The following diagram illustrates the logical workflow for determining vapor pressure using the static method as described in OECD Test Guideline 104.



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Caption: Workflow for the Static Method of Vapor Pressure Measurement (OECD 104).

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- To cite this document: BenchChem. [A Technical Guide to the Physicochemical Properties of Methyl Formate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b043022#methyl-formate-boiling-point-and-vapor-pressure-data]

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